

Comparative evaluation of Pr6O11 and Samarium oxide in ceramic glazes

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Compound of Interest

Compound Name: *Praseodymium oxide (Pr6O11)*

Cat. No.: *B082683*

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Overview of Praseodymium Oxide and Samarium Oxide in Ceramic Glazes

Praseodymium oxide and samarium oxide are both rare earth elements that can be incorporated into ceramic glazes to impart specific properties. Their primary distinction lies in their optical characteristics. Praseodymium oxide is utilized as a colorant to produce visible hues, while samarium oxide is primarily employed for its fluorescent properties under ultraviolet (UV) light.^[1] Both oxides are known to be refractory and are generally considered non-toxic when properly fired in a glaze.^[1]

Comparative Data of Glaze Properties

The following tables summarize the known effects of Pr6O11 and Sm2O3 on various glaze properties based on available research. Direct comparative studies are limited, and some data is inferred from studies on the effects of these oxides in glass systems.

Table 1: General and Optical Properties

Property	Praseodymium Oxide (Pr6O11)	Samarium Oxide (Sm2O3)
Typical Use	Colorant[2][3]	Fluorescent Agent[1][4]
Color in Glaze (Visible Light)	Pale green to yellow-green[1][5][6][7]	Generally colorless[1]
Color in Glaze (UV Light)	No significant fluorescence reported	Bright orange fluorescence[1][8]
Opacity	Can produce transparent colored glazes as it dissolves fully in the molten glass[2]	Can produce transparent glazes[1]
Refractive Index	As a dense rare earth oxide, it can increase the refractive index, leading to a more brilliant glaze surface[2]	As a dense rare earth oxide, it can increase the refractive index, leading to a more brilliant glaze surface[2]
Typical Concentration	5-10% as a colorant[1][7]	Not widely specified for general glazes, depends on desired fluorescence

Table 2: Thermal and Mechanical Properties

Property	Praseodymium Oxide (Pr6O11)	Samarium Oxide (Sm2O3)
Effect on Melting Temperature	Can decrease the melting temperature of the glaze[6]	Can increase the glass transition temperature[9]
Thermal Expansion	May increase the coefficient of thermal expansion[6]	Data in glazes is limited; in some glass systems, it can influence thermal properties[9]
Thermal Stability	Improves thermal stability in certain glass systems[4][10]	Known for exceptional thermal stability, making it suitable for high-temperature applications[11]
Hardness & Abrasion Resistance	As a rare earth oxide, it can contribute to improved hardness and abrasion resistance[5]	As a rare earth oxide, it can contribute to improved hardness and abrasion resistance[5]
Chemical Durability	Generally results in durable, food-safe glazes[12]	Generally results in durable, food-safe glazes

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate and compare the performance of Pr6O11 and Sm2O3 in a standard ceramic glaze base.

Glaze Preparation and Application

Objective: To prepare a series of glazes with varying concentrations of Pr6O11 and Sm2O3 for comparative testing.

Materials:

- Standard transparent glaze base recipe (e.g., a cone 6 transparent base)
- Praseodymium (III,IV) oxide (Pr6O11) powder
- Samarium (III) oxide (Sm2O3) powder

- Distilled water
- Standardized ceramic test tiles (bisque fired)
- Gram scale (accurate to 0.01g)
- Sieve (80-mesh)
- Mixing containers and tools

Procedure:

- Prepare a large batch of the transparent glaze base to ensure consistency across all tests.
- Weigh out 100g batches of the dry base glaze.
- For the Pr6O11 series, add 2%, 4%, 6%, 8%, and 10% of Pr6O11 by weight to the 100g base glaze batches.
- For the Sm2O3 series, add 2%, 4%, 6%, 8%, and 10% of Sm2O3 by weight to the 100g base glaze batches.
- Add a controlled amount of distilled water to each batch and mix thoroughly.
- Pass each glaze slurry through an 80-mesh sieve three times to ensure homogeneity.
- Apply the glazes to labeled test tiles using a consistent method (e.g., dipping for a standardized duration).
- Fire the test tiles to the recommended temperature for the base glaze in an electric kiln with an oxidizing atmosphere.

Thermal Expansion Measurement

Objective: To determine the coefficient of thermal expansion (CTE) of the fired glazes.

Method: Dilatometry

Procedure:

- Prepare cast bars of each fired glaze.
- Use a dilatometer to measure the change in length of the glaze bars as a function of temperature.
- Calculate the CTE from the resulting data.
- Compare the CTE of the glazes containing Pr_6O_{11} and Sm_2O_3 to that of the base glaze to determine their relative effects.

Chemical Durability (Leaching) Test

Objective: To assess the resistance of the fired glazes to acid and alkali attack.

Materials:

- Fired test tiles from each glaze batch
- 4% acetic acid solution (to simulate acidic foods)
- A mild detergent solution (to simulate alkaline conditions)
- Deionized water
- Covered containers

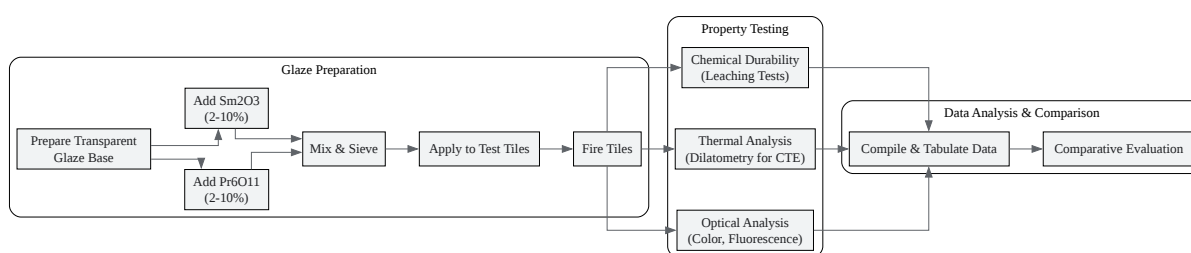
Procedure:

- For each glaze, immerse one test tile in the 4% acetic acid solution and another in the detergent solution at room temperature for 24 hours in covered containers. A third tile should be immersed in deionized water as a control.
- After 24 hours, remove the tiles, rinse them with deionized water, and allow them to dry completely.
- Visually inspect the surface of the glazes for any changes in color, gloss, or texture compared to the control tile.

- For a quantitative analysis, the leachant solutions can be analyzed for Pr and Sm ions using Inductively Coupled Plasma Mass Spectrometry (ICP-MS).

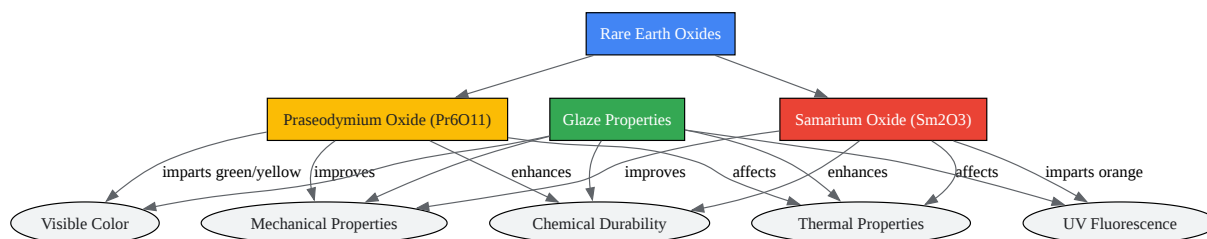
Visualizations

The following diagrams illustrate the experimental workflow for this comparative evaluation.



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Caption: Experimental workflow for the comparative evaluation of Pr₆O₁₁ and Sm₂O₃ in ceramic glazes.



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Caption: Logical relationship of Pr₆O₁₁ and Sm₂O₃ to key ceramic glaze properties.

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